

Technical Support Center: Mastering the Size Distribution of PLPC Liposomes

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	1-Palmitoyl-2-linoleoylphosphatidylcholine
CAS No.:	6931-84-6
Cat. No.:	B1237736

[Get Quote](#)

Welcome to the technical support center for controlling the size distribution of 1-palmitoyl-2-oleoyl-glycero-3-phosphocholine (PLPC) liposomes. This guide is designed for researchers, scientists, and drug development professionals who are navigating the intricacies of liposome formulation. Here, we move beyond simple protocols to explain the causality behind experimental choices, offering field-proven insights in a direct question-and-answer format to address the specific challenges you may encounter.

Part 1: Foundational Concepts & General FAQs

This section addresses fundamental questions regarding the physical properties and characterization of liposome populations.

Q1: What are Z-average size and Polydispersity Index (PDI), and why are they critical?

A1: The Z-average diameter is the intensity-weighted mean hydrodynamic size of the liposome population, measured by Dynamic Light Scattering (DLS).^[1] It's a crucial parameter because liposome size directly influences its biological fate, including circulation time, cellular uptake,

and tissue penetration.[2][3] For instance, particles smaller than 100 nm often exhibit high permeability, while those between 100-200 nm can show even greater permeability.[2]

The Polydispersity Index (PDI) is a dimensionless measure of the heterogeneity of particle sizes in the sample.[4] A PDI value of 0.0 indicates a perfectly uniform (monodisperse) sample, while a value of 1.0 represents a highly polydisperse population.[4] For drug delivery applications, a PDI of 0.3 or below is generally considered acceptable, signifying a sufficiently homogenous population of vesicles.[4][5][6] A high PDI can lead to poor repeatability and unpredictable in vivo performance.[6]

Q2: My initial liposome suspension after hydration is milky and has a very large, polydisperse size. Is this normal?

A2: Yes, this is completely normal and expected. The initial step of hydrating a thin lipid film, known as the Bangham method, results in the formation of large, multilamellar vesicles (MLVs).[7][8] These MLVs are heterogeneous in both size and number of lamellae (layers), leading to the characteristic milky appearance and high PDI values. This initial suspension is the starting material for subsequent size reduction steps like extrusion or sonication.

Q3: How does lipid composition, specifically adding cholesterol, affect the final size of PLPC liposomes?

A3: Incorporating cholesterol into a PLPC membrane significantly impacts its physical properties, which in turn affects vesicle size. Cholesterol increases the mechanical rigidity and packing density of the lipid bilayer.[9][10] This increased stiffness limits the degree of curvature the bilayer can adopt, generally leading to the formation of larger liposomes during preparation.[9] The amount of cholesterol can be systematically varied to tune liposome size, stability, and drug release profiles.[9][11]

Q4: What is the ideal storage condition for my final, sized PLPC liposome suspension?

A4: For short-term storage (up to a few days), it is recommended to store the liposome suspension at 4°C.[12][13] Do not freeze the suspension, as the formation of ice crystals can disrupt the vesicle structure.[14] Storage should occur at a neutral pH (e.g., 7.4) in a suitable buffer to maintain stability.[13] It's important to note that liposome solutions are often not stable

for more than 3-4 days, even at 4°C, as processes like aggregation or fusion can occur over time.[11][14]

Part 2: Troubleshooting Size Reduction by Extrusion

Extrusion is the most common method for generating unilamellar vesicles with a defined size and narrow distribution.[13] It involves forcing a liposome suspension through a polycarbonate membrane with a specific pore size.[15]

Q5: I extruded my liposomes, but the PDI is still high (>0.3). What went wrong?

A5: A high PDI after extrusion usually points to one of several common issues. Let's troubleshoot this systematically.

- **Insufficient Number of Passes:** A minimum of 11 passes through the extruder membrane is recommended for most lipids to achieve a unimodal size distribution.[15][16] The final pass should end in the alternate syringe to prevent contamination with any larger, unextruded material.[17]
- **Extrusion Temperature Below T_c:** Extrusion must be performed at a temperature above the phase transition temperature (T_c) of the lipids.[16] For PLPC, the T_c is -2°C, so room temperature is generally sufficient. However, if other lipids with higher T_c values are included in the formulation, the entire process (hydration and extrusion) must be conducted above the highest T_c to ensure the membranes are fluid and can pass through the pores.[14]
- **Membrane Integrity:** Inspect the polycarbonate membrane for tears or improper seating in the extruder assembly. A compromised membrane will allow larger vesicles to pass through, broadening the size distribution.[16] Remember that polycarbonate membranes are intended for single use.[14]
- **Post-Extrusion Aggregation:** The liposomes may be aggregating after the sizing process. This can be caused by high ionic strength in the buffer (especially divalent cations like Ca²⁺) or an inappropriate pH.[18] Confirm your buffer composition and consider measuring the zeta potential to assess colloidal stability.

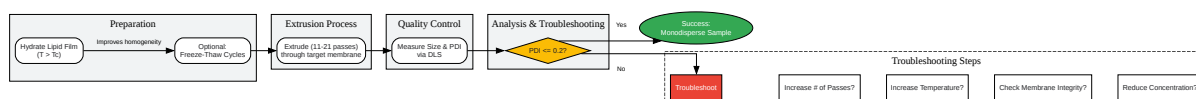
Q6: My extruder is clogged, and it's very difficult to push the syringe plunger. What should I do?

A6: This is a common issue, especially with higher lipid concentrations or when using smaller pore size membranes.

- Cause: The primary cause is often incomplete hydration of the lipid film, leading to large lipid aggregates that block the membrane pores.^[16] Another reason can be attempting to extrude a solution that is too concentrated.^{[13][19]}
- Solution:
 - Do not force it. Excessive pressure can crack the syringes or tear the membrane.^[14]
 - Pre-filter the MLV suspension. Before extruding through your target membrane (e.g., 100 nm), pass the suspension through a larger pore size membrane first (e.g., 400 nm or 800 nm). This removes large aggregates and makes the final extrusion much easier.
 - Perform Freeze-Thaw Cycles: Subjecting the hydrated MLV suspension to 3-5 freeze-thaw cycles (e.g., using a dry ice/ethanol bath and a warm water bath) can help break down large multilamellar structures and improve the efficiency of extrusion.^{[14][17]}
 - Reduce Lipid Concentration: If the issue persists, try reducing the total lipid concentration.^[13]

Workflow & Troubleshooting Logic for Extrusion

The following diagram illustrates a decision-making workflow for achieving optimal extrusion results.



[Click to download full resolution via product page](#)

Caption: Decision workflow for liposome sizing by extrusion.

Part 3: Troubleshooting Size Reduction by Sonication

Sonication uses high-frequency sound waves to break down MLVs into small unilamellar vesicles (SUVs). It can be performed using a bath sonicator or a more powerful probe sonicator.

Q7: What are the key parameters to control when using sonication for sizing?

A7: The three most critical parameters are sonication time, power input (amplitude), and temperature.^[2]

- Time: Increased sonication time generally leads to a decrease in liposome diameter and PDI. ^{[20][21]} However, there is a saturation point after which further sonication yields no significant size reduction and can risk lipid degradation.^[21]
- Power: Higher power input accelerates size reduction but also increases the risk of lipid oxidation and titanium particle contamination from the probe tip.
- Temperature: Sonication generates significant heat. The process should always be performed in an ice bath to keep the sample cool and prevent lipid degradation.

Q8: My sonicated liposomes show a bimodal (two-peaked) size distribution in DLS. Why is this happening?

A8: Bimodal distributions are frequently observed with mild or short-duration sonication.^{[20][22]} The mechanism involves large vesicles entering shear fields created by ultrasonic irradiation, forming tube-like appendages that then pinch off into smaller liposomes.^[22] This can result in a population of remaining larger vesicles alongside the newly formed smaller ones.

- Solution: Increase the sonication time or power to fully convert the larger population into smaller vesicles. Monitor the size distribution with DLS at intermediate time points to track

the process. Be aware that extended sonication can sometimes maintain a bimodal distribution, but with both populations shifting to smaller sizes.[\[20\]](#)[\[22\]](#)

Q9: After sonication, my liposome sample looks clear, but the next day it's cloudy and aggregated. What's the cause?

A9: This is likely due to instability induced by the sonication process.

- **Lipid Degradation:** Prolonged or high-power sonication can induce the formation of free radicals, leading to lipid hydrolysis or oxidation.[\[21\]](#) The degradation products, such as lysolipids, can act as detergents and destabilize the bilayer, leading to fusion and aggregation over time.
- **High Surface Energy:** Sonication produces very small vesicles (often < 50 nm). These highly curved structures have high surface energy and are thermodynamically driven to fuse into larger, more stable vesicles to reduce this energy.
- **Troubleshooting:**
 - **Optimize Sonication Time:** Find the minimum time required to achieve your target size to avoid unnecessary lipid damage.
 - **Incorporate Charged Lipids:** Including a small percentage (5-10 mol%) of a charged lipid (e.g., PG, PS) can increase electrostatic repulsion between vesicles, enhancing colloidal stability.[\[23\]](#)
 - **Add Cholesterol:** Cholesterol can increase membrane stability and reduce the likelihood of fusion.[\[23\]](#)

Part 4: Leveraging Microfluidics for Precision Control

Microfluidics is an emerging technology that offers unparalleled control over liposome formation by precisely mixing a lipid-in-solvent stream with an aqueous stream in micro-channels.[\[24\]](#)[\[25\]](#) This bottom-up approach avoids the need for post-formation sizing.[\[26\]](#)

Q10: How can I tune the size of my PLPC liposomes using a microfluidic system?

A10: The two primary parameters for controlling liposome size in a microfluidic device are the Flow Rate Ratio (FRR) and the Total Flow Rate (TFR).[\[10\]](#)[\[26\]](#)

- Flow Rate Ratio (FRR): This is the ratio of the aqueous phase flow rate to the organic (lipid-solvent) phase flow rate. Increasing the FRR (i.e., making the aqueous flow much faster than the lipid flow) leads to a rapid dilution of the solvent and promotes the formation of smaller liposomes.[\[10\]](#)[\[27\]](#)
- Total Flow Rate (TFR): This is the combined flow rate of both streams. The effect of TFR is more complex and can depend on the specific microfluidic chip design, but it influences the mixing time and shear forces within the channels.[\[26\]](#)[\[28\]](#)

Q11: What are the main advantages of microfluidics over traditional extrusion or sonication methods?

A11: Microfluidics offers several key advantages:

- Precision and Reproducibility: The process is highly controlled, leading to liposomes with very low PDI (often < 0.1) and excellent batch-to-batch consistency.[\[25\]](#)[\[29\]](#)
- Tunability: Liposome size can be easily and predictably tuned by simply adjusting flow rate parameters.[\[10\]](#)[\[25\]](#)
- One-Step Process: It combines vesicle formation and sizing into a single, continuous step, eliminating the need for post-processing.[\[24\]](#)[\[29\]](#)
- Scalability: While traditionally used for small volumes, millifluidic reactors are being developed for scalable production.[\[29\]](#)

Method Comparison: A Quantitative Overview

The table below summarizes the key characteristics of the three main sizing techniques.

Feature	Extrusion	Sonication (Probe)	Microfluidics
Typical Size Range	50 nm - 1 μ m (membrane dependent)[15]	20 nm - 100 nm	30 nm - 500 nm (tunable)[10]
Typical PDI	< 0.2 (with sufficient passes)[12]	0.2 - 0.4 (can be higher)[30]	< 0.15 (often < 0.1) [28]
Process Type	Batch (Top-down)	Batch (Top-down)	Continuous (Bottom-up)[26]
Scalability	Good, larger extruders available	Poor, difficult for large volumes[31]	Potentially excellent[32]
Risk of Contamination	Low	High (probe tip erosion, lipid degradation)[21]	Low
Control	Good (defined by membrane)[31]	Moderate (time/power dependent)	Excellent (flow rate dependent)[25]

Part 5: Standard Operating Protocol

Protocol: Preparation of 100 nm PLPC Liposomes via Thin-Film Hydration and Extrusion

This protocol describes the most common and reliable method for producing LUVs with a defined size.

Materials:

- PLPC (1-palmitoyl-2-oleoyl-glycero-3-phosphocholine)
- Chloroform
- Phosphate-Buffered Saline (PBS), pH 7.4
- Round-bottom flask

- Rotary evaporator
- Mini-extruder device (e.g., Avanti Mini-Extruder)[15]
- 100 nm polycarbonate membranes[15]
- Gas-tight syringes

Workflow Diagram:

Caption: Step-by-step workflow for liposome preparation by extrusion.

Methodology:

- **Thin-Film Formation:** a. Dissolve the desired amount of PLPC in chloroform in a round-bottom flask.[7] b. Attach the flask to a rotary evaporator. Evaporate the solvent under reduced pressure to form a thin, uniform lipid film on the flask wall.[12] c. Further dry the film under high vacuum for at least 2 hours to remove any residual solvent.[12][16]
- **Hydration of Lipid Film:** a. Add the desired volume of PBS buffer (pre-warmed if necessary for other lipids) to the flask containing the dry lipid film.[33] b. Agitate the flask by hand or gentle vortexing until the lipid film is fully suspended. This will create a milky suspension of multilamellar vesicles (MLVs). Allow this to hydrate for at least 30 minutes.[14][17]
- **Extrusion:** a. Assemble the mini-extruder with a 100 nm polycarbonate membrane according to the manufacturer's instructions.[12][15] b. Load the MLV suspension into one of the gas-tight syringes and place it into one end of the extruder.[14] c. Place an empty syringe into the other end of the extruder. d. Gently and steadily push the plunger of the filled syringe, forcing the suspension through the membrane into the empty syringe. This is one pass. e. Repeat this process for a minimum of 11 passes.[15] The suspension should become progressively more translucent. f. After the final pass, collect the extruded liposome solution from the syringe.[17]
- **Characterization and Storage:** a. Dilute a small aliquot of the final suspension in PBS buffer for analysis. b. Measure the Z-average size and PDI using a DLS instrument to confirm the quality of the preparation.[5][12] c. Store the final liposome suspension at 4°C for short-term use.[14]

References

- Danaei, M., et al. (2018). Impact of Particle Size and Polydispersity Index on the Clinical Applications of Lipidic Nanocarrier Systems. *Pharmaceutics*. Available at: [\[Link\]](#)
- CD Formulation. (n.d.). Liposome Size Reduction Technologies. CD Formulation. Available at: [\[Link\]](#)
- Woodbury, D. J., et al. (2006). Reducing Liposome Size with Ultrasound: Bimodal Size Distributions. *Journal of Liposome Research*. Available at: [\[Link\]](#)
- Pharmapproach. (2026). Polydispersity Index: Significance and symbolism. Pharmapproach. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Effect of sonication time on mean diameter and polydispersity of... ResearchGate. Available at: [\[Link\]](#)
- ResearchGate. (2014). What is the acceptable limit polydispersity index (pdi) of nanoparticles? And why?. ResearchGate. Available at: [\[Link\]](#)
- Al-Sagheer, F. A., & Al-Suwayih, A. A. (2014). Ultrasound-enhanced Microfluidic Synthesis of Liposomes. *International Journal of Medical, Health, Biomedical, Bioengineering and Pharmaceutical Engineering*. Available at: [\[Link\]](#)
- Woodbury, D. J., et al. (2006). Reducing liposome size with ultrasound: bimodal size distributions. *Scholars@Duke*. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Effects of lipid concentration on liposome size (A) and dispersity (B).... ResearchGate. Available at: [\[Link\]](#)
- Chiba, T., et al. (2025). Lipid composition effects on the number and size of liposomes formed by the inverted emulsion method. *bioRxiv*. Available at: [\[Link\]](#)
- Longnecker, K., & Collins, J. R. (2017). Part 2: Extrusion and suspension of phospholipid liposomes from lipid films. *Protocols.io*. Available at: [\[Link\]](#)
- Inside Therapeutics. (2025). LNP characterization guidelines: Size, PDI, Morphology. Inside Therapeutics. Available at: [\[Link\]](#)

- NIST. (2020). Particle Metrology Approach to Understanding How Storage Conditions Affect Long-Term Liposome Stability. National Institute of Standards and Technology. Available at: [\[Link\]](#)
- SciSpace. (n.d.). Influence of cholesterol on liposome stability and on in vitro drug release. SciSpace. Available at: [\[Link\]](#)
- Liu, D., et al. (2011). Microfluidic Methods for Production of Liposomes. Methods in Molecular Biology. Available at: [\[Link\]](#)
- ResearchGate. (2025). Liposome production by microfluidics: Potential and limiting factors. ResearchGate. Available at: [\[Link\]](#)
- Fields, D. (n.d.). Using Dynamic Light Scattering (DLS) for Liposome Size Analysis. News-Medical.Net. Available at: [\[Link\]](#)
- Avanti Polar Lipids. (n.d.). Mini Extruder Information. Avanti Polar Lipids. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Microfluidic assembly of mono-dispersed liposome and its surface modification for enhancing the colloidal stability. ResearchGate. Available at: [\[Link\]](#)
- Inside Therapeutics. (2025). Mastering Thin Film Hydration Method for Liposome and Lipid Nanoparticle Formulation. Inside Therapeutics. Available at: [\[Link\]](#)
- Avanti Polar Lipids. (n.d.). Mini-Extruder Extrusion Technique. Avanti Polar Lipids. Available at: [\[Link\]](#)
- AZoNano. (2015). Using Dynamic Light Scattering Technique to Measure the Size of Submicron Liposomes. AZoNano.com. Available at: [\[Link\]](#)
- ResearchGate. (2015). Can anyone please help me with liposome preparation?!. ResearchGate. Available at: [\[Link\]](#)
- Wyatt Technology. (n.d.). Liposome Characterization by Dynamic Light Scattering. Wyatt Technology. Available at: [\[Link\]](#)

- ResearchGate. (2025). Microfluidic Methods for Production of Liposomes. ResearchGate. Available at: [\[Link\]](#)
- Al-Hossain, A., et al. (2024). Can We Simplify Liposome Manufacturing Using a Complex DoE Approach?. Pharmaceutics. Available at: [\[Link\]](#)
- Avanti Polar Lipids. (2016). Avanti Mini Extruder Extrusion Technique. YouTube. Available at: [\[Link\]](#)
- Kim, Y., et al. (2017). Precise control of liposome size using characteristic time depends on solvent type and membrane properties. Scientific Reports. Available at: [\[Link\]](#)
- ResearchGate. (2018). Difficulties in liposomes extrusion?. ResearchGate. Available at: [\[Link\]](#)
- ResearchGate. (2019). What is the reason for agglomeration of particles in liposome-curcumin suspension?. ResearchGate. Available at: [\[Link\]](#)
- Knez, E., et al. (2021). Basic Methods for Preparation of Liposomes and Studying Their Interactions with Different Compounds, with the Emphasis on Polyphenols. Foods. Available at: [\[Link\]](#)
- ResearchGate. (2016). Do you know how to get rid off bubbles in liposome samples to read size by DLS?. ResearchGate. Available at: [\[Link\]](#)
- ResearchGate. (2019). Advice for optimizing production of liposome using Thin Film Hydration?. ResearchGate. Available at: [\[Link\]](#)
- BOC Sciences. (2024). Liposomes Explained: Structure, Function & Preparation. YouTube. Available at: [\[Link\]](#)
- Dara, T., et al. (2022). Methods of Liposomes Preparation: Formation and Control Factors of Versatile Nanocarriers for Biomedical and Nanomedicine Application. Pharmaceutics. Available at: [\[Link\]](#)
- ResearchGate. (2017). What are the possible causes of aggregation of POPC-liposome coated silica nanoparticles after centrifugation?. ResearchGate. Available at: [\[Link\]](#)

- M. C. et al. (2007). Direct Evidence of Multicompartment Aggregates in Polyelectrolyte-Charged Liposome Complexes. Biophysical Journal. Available at: [\[Link\]](#)
- Dimov, N., et al. (2020). Continuous-Flow Production of Liposomes with a Millireactor under Varying Fluidic Conditions. Pharmaceutics. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [news-medical.net](https://www.news-medical.net) [[news-medical.net](https://www.news-medical.net)]
- 2. Liposome Size Reduction Technologies - CD Formulation [[formulationbio.com](https://www.formulationbio.com)]
- 3. [news-medical.net](https://www.news-medical.net) [[news-medical.net](https://www.news-medical.net)]
- 4. Impact of Particle Size and Polydispersity Index on the Clinical Applications of Lipidic Nanocarrier Systems - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [liposomes.bocsci.com](https://www.liposomes.bocsci.com) [[liposomes.bocsci.com](https://www.liposomes.bocsci.com)]
- 6. LNP characterization guidelines: Size, PDI, Morphology - Inside Therapeutics [[insidetx.com](https://www.insidetx.com)]
- 7. Thin Film Hydration Method for Liposome and LNP formulation - Inside Therapeutics [[insidetx.com](https://www.insidetx.com)]
- 8. Methods of Liposomes Preparation: Formation and Control Factors of Versatile Nanocarriers for Biomedical and Nanomedicine Application - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [pharmaexcipients.com](https://www.pharmaexcipients.com) [[pharmaexcipients.com](https://www.pharmaexcipients.com)]
- 10. Precise control of liposome size using characteristic time depends on solvent type and membrane properties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. [scispace.com](https://www.scispace.com) [[scispace.com](https://www.scispace.com)]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. [avantiresearch.com](https://www.avantiresearch.com) [[avantiresearch.com](https://www.avantiresearch.com)]

- 15. avantiresearch.com [avantiresearch.com]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. m.youtube.com [m.youtube.com]
- 18. pdf.benchchem.com [pdf.benchchem.com]
- 19. researchgate.net [researchgate.net]
- 20. mastersonics.com [mastersonics.com]
- 21. researchgate.net [researchgate.net]
- 22. Scholars@Duke publication: Reducing liposome size with ultrasound: bimodal size distributions. [scholars.duke.edu]
- 23. researchgate.net [researchgate.net]
- 24. Microfluidic Methods for Production of Liposomes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 25. researchgate.net [researchgate.net]
- 26. Can We Simplify Liposome Manufacturing Using a Complex DoE Approach? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 27. Ultrasound-enhanced Microfluidic Synthesis of Liposomes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 28. researchgate.net [researchgate.net]
- 29. Continuous-Flow Production of Liposomes with a Millireactor under Varying Fluidic Conditions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 30. researchgate.net [researchgate.net]
- 31. liposomes.bocsci.com [liposomes.bocsci.com]
- 32. researchgate.net [researchgate.net]
- 33. Basic Methods for Preparation of Liposomes and Studying Their Interactions with Different Compounds, with the Emphasis on Polyphenols - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Technical Support Center: Mastering the Size Distribution of PLPC Liposomes]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1237736/docs#technical-support-center-mastering-the-size-distribution-of-plpc-liposomes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)